

# An In-depth Technical Guide to BMS-986034: A Potent GPR119 Agonist

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: BMS-986034

Cat. No.: B606281

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**BMS-986034** is a potent and selective agonist of the G protein-coupled receptor 119 (GPR119), a promising therapeutic target for the treatment of type 2 diabetes and related metabolic disorders. Activation of GPR119 stimulates glucose-dependent insulin secretion from pancreatic  $\beta$ -cells and the release of incretin hormones, such as glucagon-like peptide-1 (GLP-1), from intestinal L-cells. This dual mechanism of action makes GPR119 agonists like **BMS-986034** attractive candidates for novel anti-diabetic therapies. This technical guide provides a comprehensive overview of the chemical structure, properties, and pharmacological activity of **BMS-986034**, along with detailed experimental protocols for its characterization.

## Chemical Structure and Properties

**BMS-986034** is a complex heterocyclic molecule. Its chemical structure and properties are summarized below.

Chemical Structure:

(R)-5-Chloro-4-(1-(5-chloropyrimidin-2-yl)piperidin-4-yloxy)-1-(5-(3-hydroxy-2-oxopyrrolidin-1-yl)-6-methylpyridin-2-yl)pyridin-2(1H)-one

Table 1: Chemical and Physical Properties of **BMS-986034**

Property	Value
Molecular Formula	C <sub>24</sub> H <sub>24</sub> Cl <sub>2</sub> N <sub>6</sub> O <sub>4</sub>
Molecular Weight	531.39 g/mol
CAS Number	1492631-88-5
Appearance	White to beige powder
Solubility	Soluble in DMSO
SMILES	<chem>ClC(C(OC1CCN(C2=NC=C(Cl)C=N2)CC1)=C3)=CN(C4=NC(C)=C(N5C(--INVALID-LINK--CC5)=O)C=C4)C3=O</chem>
IUPAC Name	(R)-5-Chloro-4-(1-(5-chloropyrimidin-2-yl)piperidin-4-yloxy)-1-(5-(3-hydroxy-2-oxopyrrolidin-1-yl)-6-methylpyridin-2-yl)pyridin-2(1H)-one

## Pharmacological Properties

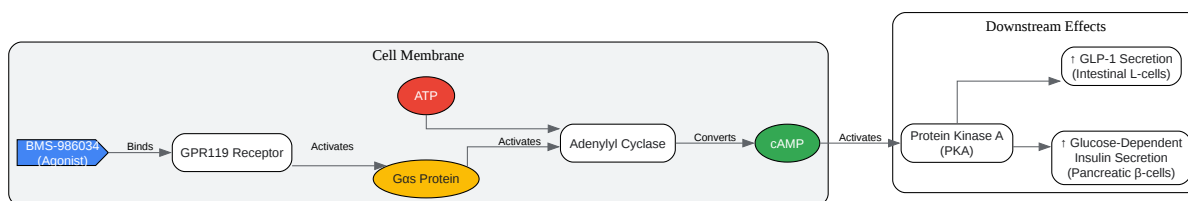
**BMS-986034** is a potent agonist of the GPR119 receptor. Research from Bristol-Myers Squibb on a series of benzothiazole GPR119 agonists, which likely includes or is structurally related to **BMS-986034**, has demonstrated significant in vitro potency.<sup>[1]</sup>

Table 2: Pharmacological Activity of a BMS GPR119 Agonist

Parameter	Value	Description
EC <sub>50</sub>	4 nM	The concentration of the agonist that gives half-maximal response in an in vitro assay.
Intrinsic Activity (IA)	1.0	A measure of the maximal effect of the agonist compared to a reference full agonist.

## GPR119 Signaling Pathway

GPR119 is a G $\alpha$ s-coupled receptor. Upon agonist binding, it activates adenylyl cyclase, leading to an increase in intracellular cyclic adenosine monophosphate (cAMP). This signaling cascade plays a crucial role in its physiological effects.



[Click to download full resolution via product page](#)

**Figure 1.** GPR119 Signaling Pathway Activation by **BMS-986034**.

## Experimental Protocols

The following are detailed methodologies for key experiments used to characterize GPR119 agonists like **BMS-986034**.

### In Vitro cAMP Accumulation Assay

This assay is fundamental for determining the potency ( $EC_{50}$ ) of a GPR119 agonist.

Objective: To measure the dose-dependent increase in intracellular cAMP levels in response to **BMS-986034** in cells expressing the human GPR119 receptor.

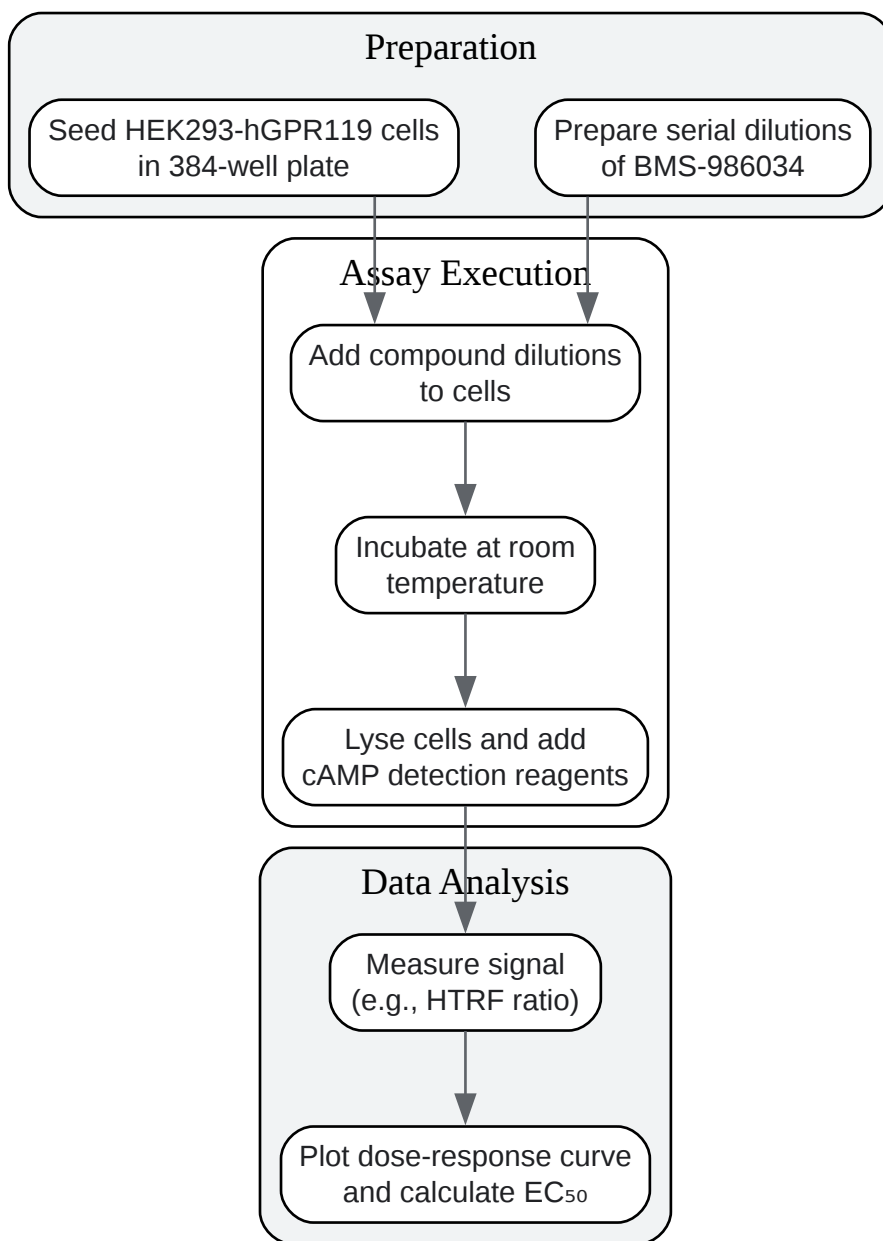
Materials:

- HEK293 cells stably expressing human GPR119 (HEK293-hGPR119)

- Cell culture medium (e.g., DMEM with 10% FBS, penicillin/streptomycin)
- Assay buffer (e.g., HBSS with 20 mM HEPES, 0.1% BSA)
- **BMS-986034**
- Forskolin (positive control)
- 3-isobutyl-1-methylxanthine (IBMX), a phosphodiesterase inhibitor
- cAMP detection kit (e.g., HTRF, LANCE, or AlphaScreen)
- 384-well white opaque microplates

Procedure:

- **Cell Seeding:** Seed HEK293-hGPR119 cells into 384-well plates at a density of 5,000-10,000 cells/well and incubate overnight at 37°C, 5% CO<sub>2</sub>.
- **Compound Preparation:** Prepare a serial dilution of **BMS-986034** in assay buffer containing IBMX (e.g., 500 µM). Also prepare solutions of vehicle (DMSO) and a positive control (e.g., 10 µM forskolin).
- **Cell Stimulation:** Remove the culture medium from the cells and add the assay buffer containing the different concentrations of **BMS-986034**, vehicle, or forskolin.
- **Incubation:** Incubate the plate at room temperature for 30-60 minutes.
- **cAMP Detection:** Lyse the cells and measure intracellular cAMP levels according to the manufacturer's protocol for the chosen cAMP detection kit.
- **Data Analysis:** Plot the cAMP concentration against the log of the **BMS-986034** concentration. Fit the data to a four-parameter logistic equation to determine the EC<sub>50</sub> value.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. | BioWorld [bioworld.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to BMS-986034: A Potent GPR119 Agonist]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606281#bms-986034-chemical-structure-and-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)